

An In-depth Technical Guide to N-(4-Chlorobenzyl)-3-oxobutanamide

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Compound of Interest

Compound Name: *N*-(4-Chlorobenzyl)-3-oxobutanamide

CAS No.: 78984-83-5

Cat. No.: B1331883

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Abstract

N-(4-Chlorobenzyl)-3-oxobutanamide, bearing the CAS number 78984-83-5, is a member of the versatile class of β -keto amides. This class of compounds is of significant interest in synthetic organic chemistry and drug discovery due to the unique reactivity conferred by the juxtaposition of the amide and ketone functionalities. The presence of a 4-chlorobenzyl moiety suggests potential for biological activity, as halogenated aromatic groups are prevalent in many pharmaceutical agents. This guide provides a comprehensive technical overview of **N-(4-Chlorobenzyl)-3-oxobutanamide**, including its chemical identity, proposed synthetic routes, predicted reactivity, and potential applications. In the absence of extensive published data specific to this molecule, this document leverages established principles of organic chemistry and data from closely related analogues to provide a robust scientific resource.

Introduction: The Chemical Landscape of β -Keto Amides

The β -keto amide functional group is a valuable synthon in organic synthesis, offering a rich platform for molecular elaboration.^[1] The acidic α -protons, flanked by two carbonyl groups, are readily deprotonated to form a stable enolate, which can participate in a wide array of carbon-carbon bond-forming reactions.^[2] Furthermore, the dual carbonyl functionality allows for selective reactions and serves as a precursor for the synthesis of various heterocyclic systems.^[1] The general structure of a β -keto amide is characterized by a ketone on the β -carbon relative to the amide carbonyl.

N-(4-Chlorobenzyl)-3-oxobutanamide incorporates a 4-chlorobenzyl group attached to the amide nitrogen. The introduction of a chlorine atom onto the benzyl ring can significantly influence the molecule's electronic properties, lipophilicity, and metabolic stability, which are critical parameters in drug design. While specific biological data for this compound is not readily available, related N-benzyl acetamide and N-benzylbenzamide structures have been investigated for their potential as anticonvulsant and antitumor agents, respectively.^[3]^[4]

Physicochemical Properties and Molecular Structure

While experimentally determined physical properties for **N-(4-Chlorobenzyl)-3-oxobutanamide** are not widely published, we can predict certain characteristics based on its structure.

Property	Predicted Value/Information	Source
CAS Number	78984-83-5	[5]
Molecular Formula	C ₁₁ H ₁₂ ClNO ₂	[5]
Molecular Weight	225.67 g/mol	[5]
Appearance	Likely a white to off-white solid at room temperature, based on similar compounds.	General chemical principles
Solubility	Expected to be soluble in common organic solvents like dichloromethane, ethyl acetate, and acetone. Limited solubility in water is predicted.	General chemical principles
Melting Point	Not available.	N/A
Boiling Point	Not available.	N/A

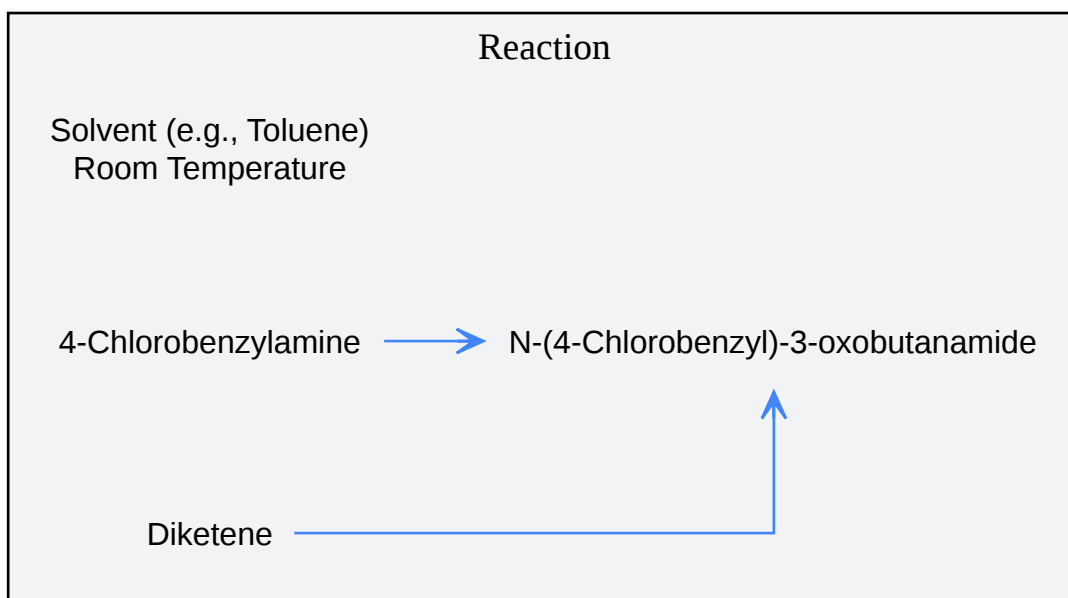
Synthetic Strategies for N-(4-Chlorobenzyl)-3-oxobutanamide

The synthesis of N-substituted β -keto amides can be achieved through several established methodologies.[1] Two plausible and widely applicable routes for the preparation of **N-(4-Chlorobenzyl)-3-oxobutanamide** are detailed below.

Route 1: Acylation of 4-Chlorobenzylamine with Diketene

Diketene is a versatile and highly reactive reagent for the acetoacetylation of amines.[6] This reaction is often efficient and proceeds under mild conditions.

Reaction Scheme:



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A proposed synthesis of **N-(4-Chlorobenzyl)-3-oxobutanamide** from diketene.

Detailed Protocol:

- To a stirred solution of 4-chlorobenzylamine (1.0 equivalent) in an appropriate solvent (e.g., toluene or ethyl acetate) at 0-5 °C, add diketene (1.0-1.2 equivalents) dropwise.
- Allow the reaction mixture to warm to room temperature and stir for 2-4 hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- Upon completion, the solvent can be removed under reduced pressure.
- The crude product can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water or hexanes/ethyl acetate) or by column chromatography on silica gel.

Causality of Experimental Choices:

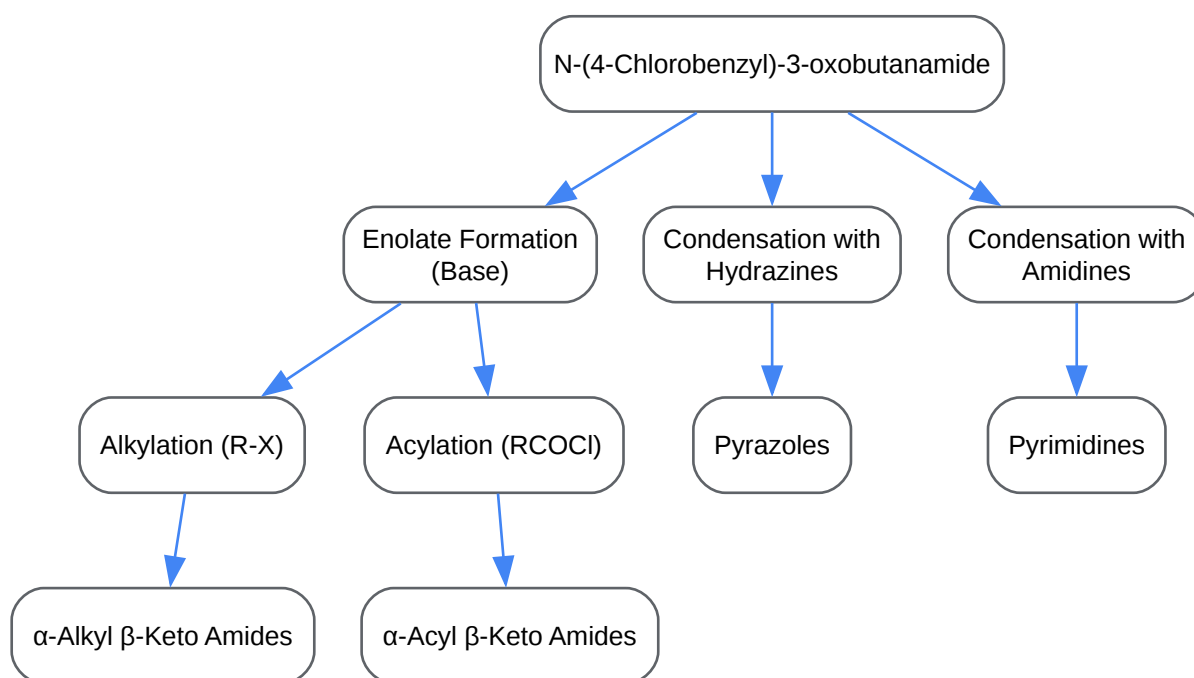
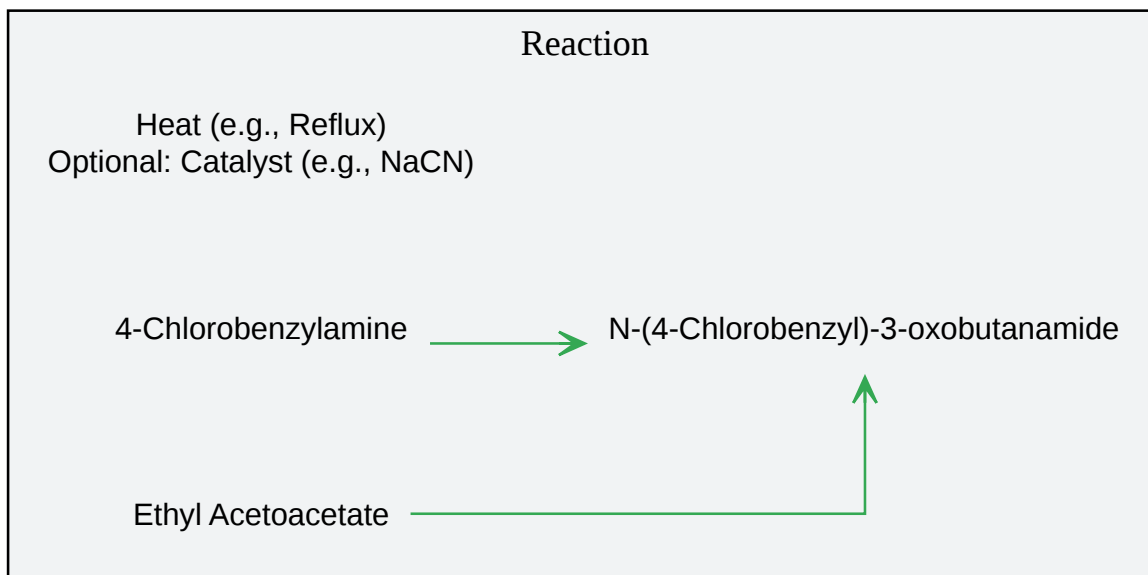
- Solvent: A relatively non-polar, aprotic solvent is chosen to prevent side reactions with diketene.

- Temperature: The initial cooling helps to control the exothermic reaction between the amine and the highly reactive diketene.
- Stoichiometry: A slight excess of diketene may be used to ensure complete consumption of the amine, but a large excess should be avoided to minimize the formation of byproducts.

Route 2: Amidation of a β -Keto Ester

The reaction of an amine with a β -keto ester, such as ethyl acetoacetate, is another common method for the synthesis of β -keto amides.^[7] This reaction typically requires heating to drive the aminolysis of the ester.^[8]

Reaction Scheme:



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Sources

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